

CAS number and molecular weight of 3-propylmorpholine

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Compound of Interest

Compound Name: 3-Propylmorpholine

Cat. No.: B033731

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3-Propylmorpholine: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the chemical properties of **3-propylmorpholine**. While this specific compound is not extensively documented in publicly available scientific literature, this document summarizes its core identifiers and provides context regarding the broader significance of the morpholine chemical scaffold in research and development.

Core Compound Data

The fundamental physicochemical properties of **3-propylmorpholine** are summarized below. This data is essential for substance identification, experimental design, and chemical inventory management.

Property	Value	Source
CAS Number	19856-81-6	N/A
Molecular Weight	129.20 g/mol	N/A
Molecular Formula	C ₇ H ₁₅ NO	N/A
Synonyms	(3S)-3-propylmorpholine	[1]

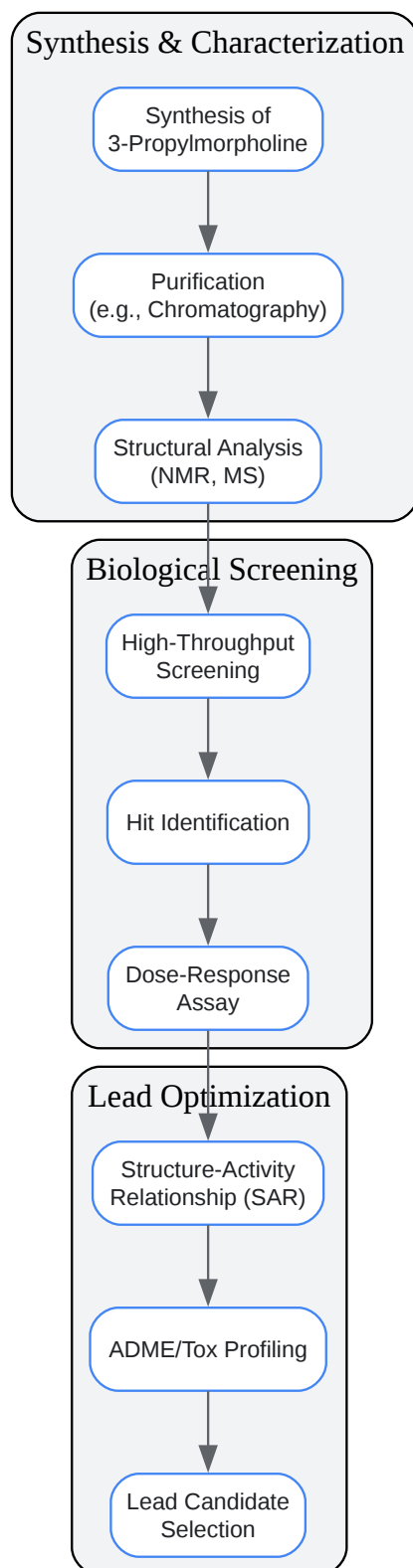
Experimental Protocols & Applications

Detailed, peer-reviewed experimental protocols for the specific synthesis or biological application of **3-propylmorpholine** are not readily available in the surveyed scientific literature. The morpholine moiety is a key component in a wide array of biologically active compounds and is frequently employed in medicinal chemistry to enhance the pharmacokinetic profiles of drug candidates.^[2]

The general synthesis of substituted morpholines can be achieved through various organic chemistry methodologies. However, a specific, validated protocol for **3-propylmorpholine** is not publicly documented.

Conceptual Workflow: Role in Drug Discovery

The following diagram illustrates a generalized workflow for the incorporation of a novel morpholine derivative, such as **3-propylmorpholine**, into an early-phase drug discovery pipeline. This represents a conceptual model rather than a specific experimental protocol.



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Caption: Conceptual workflow for a morpholine derivative in drug discovery.

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References

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- 2. researchgate.net [researchgate.net]
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